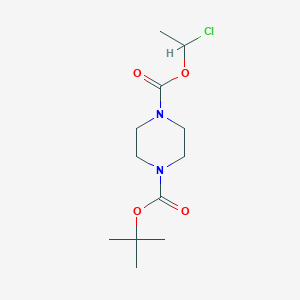

Piperazine-1,4-dicarboxylic acid tert-butyl ester 1-chloro-ethyl ester

• Molecular Formula: C12H21ClN2O4
• Molecular Weight: 292.76 g/mol
• IUPAC Name: 4-O-tert-butyl 1-O-(1-chloroethyl) piperazine-1,4-dicarboxylate
• InChI: InChI=1S/C12H21ClN2O4/c1-9(13)18-10(16)14-5-7-15(8-6-14)11(17)19-12(2,3)4/h9H,5-8H2,1-4H3
• InChI Key: YWMSTRGDGGYRRN-UHFFFAOYSA-N
• Canonical SMILES: CC(OC(=O)N1CCN(CC1)C(=O)OC(C)(C)C)Cl

Description

Piperazine-1,4-dicarboxylic acid tert-butyl ester 1-chloro-ethyl ester is a useful research compound. Its molecular formula is C12H21ClN2O4 and its molecular weight is 292.76 g/mol. The purity is usually 95%.
BenchChem offers high-quality Piperazine-1,4-dicarboxylic acid tert-butyl ester 1-chloro-ethyl ester suitable for many research applications. Different packaging options are available to accommodate customers' requirements. Please inquire for more information about Piperazine-1,4-dicarboxylic acid tert-butyl ester 1-chloro-ethyl ester including the price, delivery time, and more detailed information at info@benchchem.com.

Synthesis routes and methods

Procedure details

In a manner similar to the method described in Example 3, 1-chloroethyl chloroformate (Oakwood, 1.46 g, 1.1 mL, 10.2 mmol) was reacted with 1-Boc-piperazine (Alfa Aesar, 1.5756 g, 8.37 mmol) and pyridine (870 mg, 0.89 mL, 11.0 mmol) in methylene chloride (10 mL) from −78° C. for 1 h and then at room temperature overnight to give piperazine-1,4-dicarboxylic acid tert-butyl ester 1-chloro-ethyl ester. A portion of piperazine-1,4-dicarboxylic acid tert-butyl ester 1-chloro-ethyl ester (682 mg, 1.67 mmol) was then reacted with chiral 4-((2R,3S,4R,5S)-3-(3-chloro-2-fluorophenyl)-4-(4-chloro-2-fluorophenyl)-4-cyano-5-neopentylpyrrolidine-2-carboxamido)-3-methoxybenzoic acid (201.4 mg, 0.327 mmol) in the presence of cesium carbonate (743.4 mg, 2.28 mmol) in dimethylformamide (7 mL) overnight to give 1-tert-butyl 4-(1-(4-((2R,3S,4R,5S)-3-(3-chloro-2-fluorophenyl)-4-(4-chloro-2-fluorophenyl)-4-cyano-5-neopentylpyrrolidine-2-carboxamido)-3-methoxybenzoyloxy)ethyl)piperazine-1,4-dicarboxylate as an off-white lyophilized solid (259.9 mg, 91% yield). MS (ES+) m/z calcd. for C34H36Cl2F2N4O4: [(M+H)+]: 872, found: 872
